

An In-depth Technical Guide to 2-Methyl-1,3-bis(phenylmethoxy)benzene

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Compound of Interest

Compound Name: 2-Methyl-1,3-bis(phenylmethoxy)benzene

CAS No.: 124317-11-9

Cat. No.: B1230667

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For Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of **2-Methyl-1,3-bis(phenylmethoxy)benzene**, a substituted aromatic ether with potential applications in organic synthesis and medicinal chemistry. While a specific CAS number for this compound is not readily found in major chemical databases, indicating its status as a potentially novel or less-common substance, this document extrapolates its core characteristics based on established chemical principles and data from structurally analogous compounds. This guide details a proposed synthetic route, predicted physicochemical properties, a full suite of analytical and characterization methodologies, and a discussion of its potential roles in drug development, particularly as a scaffold or a protected intermediate.

Introduction and Chemical Identity

2-Methyl-1,3-bis(phenylmethoxy)benzene, also known by its alternative IUPAC name 1,3-bis(benzyloxy)-2-methylbenzene, is an organic molecule characterized by a central 2-methylresorcinol core where both hydroxyl groups have been converted to benzyl ethers. The

"phenylmethoxy" and "benzyloxy" nomenclatures are synonymous. The presence of the benzyl ether moieties makes this compound a key intermediate in multi-step organic syntheses, serving as a protected form of 2-methylresorcinol.[1][2][3] The benzyl groups are stable to a wide range of reaction conditions but can be readily removed when desired, making them excellent protecting groups in the synthesis of complex molecules and active pharmaceutical ingredients (APIs).[4][5]

The benzene ring is a fundamental structure in a vast number of pharmaceuticals.[6] The introduction of benzyloxy substituents can modulate a compound's lipophilicity, metabolic stability, and interaction with biological targets.[7] Therefore, molecules like **2-Methyl-1,3-bis(phenylmethoxy)benzene** are of significant interest to researchers in drug discovery and development.

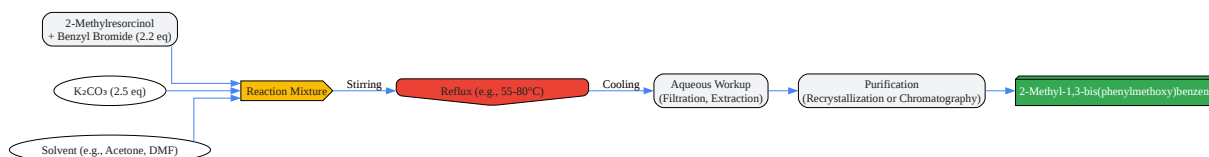
Chemical Structure:

Figure 1: Chemical structure of **2-Methyl-1,3-bis(phenylmethoxy)benzene**.

Proposed Synthesis: Williamson Ether Synthesis

A reliable and widely used method for the preparation of aryl ethers is the Williamson ether synthesis.[8] This nucleophilic substitution reaction involves the deprotonation of a phenol to form a more nucleophilic phenoxide, which then attacks an alkyl halide. For the synthesis of **2-Methyl-1,3-bis(phenylmethoxy)benzene**, the starting materials would be 2-methylresorcinol and a benzyl halide, such as benzyl bromide.

The reaction is typically carried out in the presence of a mild base, like potassium carbonate (K_2CO_3), which is sufficient to deprotonate the acidic phenolic hydroxyl groups.[9][10]



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Figure 2: Proposed synthetic workflow for **2-Methyl-1,3-bis(phenylmethoxy)benzene**.

Experimental Protocol:

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 2-methylresorcinol (1.0 eq), potassium carbonate (2.5 eq), and a suitable polar aprotic solvent such as acetone or N,N-dimethylformamide (DMF).
- **Addition of Reagent:** While stirring, add benzyl bromide (2.2 eq) dropwise to the suspension at room temperature.
- **Reaction Conditions:** Heat the reaction mixture to reflux (the temperature will depend on the solvent used, e.g., ~56°C for acetone) and maintain for 4-6 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts. Concentrate the filtrate under reduced pressure to remove the solvent.^[10]
- **Extraction:** Dissolve the residue in an organic solvent like ethyl acetate and wash with water and brine to remove any remaining inorganic impurities and DMF.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate. The crude product can be purified by recrystallization from a suitable solvent system (e.g.,

ethanol/water) or by column chromatography on silica gel.

Physicochemical Properties

The following table summarizes the predicted physicochemical properties of **2-Methyl-1,3-bis(phenylmethoxy)benzene**. These values are extrapolated from structurally similar compounds and calculated using standard computational models.

Property	Predicted Value	Notes and References
Molecular Formula	C ₂₁ H ₂₀ O ₂	Based on chemical structure.
Molecular Weight	304.38 g/mol	Calculated from the molecular formula.
Appearance	White to off-white solid	Typical for aromatic ethers of this molecular weight.
Melting Point	70-90 °C	Estimated based on similar substituted benzenes.
Boiling Point	> 350 °C	High due to molecular weight and aromatic nature.
Solubility	Insoluble in water; Soluble in common organic solvents (e.g., CH ₂ Cl ₂ , CHCl ₃ , EtOAc, Acetone).	Expected for a non-polar aromatic compound.
LogP	~5.5	Calculated based on structure; indicates high lipophilicity.

Analytical and Characterization Methods

A comprehensive characterization of **2-Methyl-1,3-bis(phenylmethoxy)benzene** would involve a combination of spectroscopic and chromatographic techniques to confirm its structure and purity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons of the central ring and the two benzyl groups, as well as singlets for the benzylic methylene protons and the methyl group.
 - Predicted Chemical Shifts (δ , ppm):
 - ~7.2-7.5 (m, 10H, Ar-H of benzyl groups)
 - ~6.8-7.1 (m, 3H, Ar-H of central ring)
 - ~5.1 (s, 4H, -O-CH₂-Ph)
 - ~2.2 (s, 3H, Ar-CH₃)
- ^{13}C NMR: The carbon NMR spectrum will provide information on the number and chemical environment of the carbon atoms.
 - Predicted Chemical Shifts (δ , ppm):
 - ~157-160 (C-O)
 - ~127-138 (Aromatic C)
 - ~110-125 (Aromatic C-H)
 - ~70 (-O-CH₂-Ph)
 - ~15-20 (Ar-CH₃)

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound. For **2-Methyl-1,3-bis(phenylmethoxy)benzene**, the expected molecular ion peak $[\text{M}]^+$ would be at $m/z = 304.38$. A prominent fragment ion would likely be observed at $m/z = 91$, corresponding to the tropylium cation ($[\text{C}_7\text{H}_7]^+$) from the cleavage of the benzyl group.

Infrared (IR) Spectroscopy

The IR spectrum will show characteristic absorption bands for the functional groups present in the molecule.

- Predicted Absorption Bands (cm^{-1}):
 - ~3030 (C-H stretch, aromatic)
 - ~2920, 2850 (C-H stretch, aliphatic)
 - ~1600, 1500 (C=C stretch, aromatic)
 - ~1250 (C-O stretch, aryl ether)
 - ~1100 (C-O stretch, alkyl ether)

Chromatographic Methods

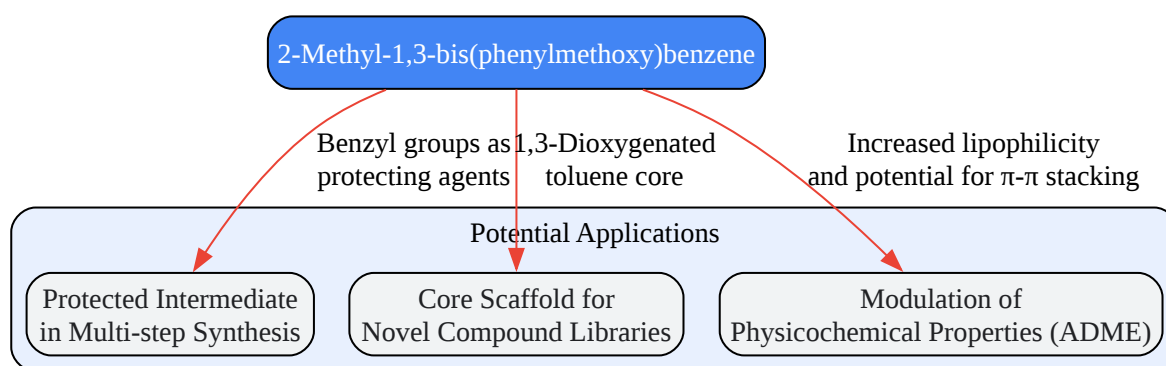
- High-Performance Liquid Chromatography (HPLC): HPLC is the preferred method for assessing the purity of non-volatile compounds like **2-Methyl-1,3-bis(phenylmethoxy)benzene**. A reverse-phase C18 column with a mobile phase of acetonitrile and water would be a suitable starting point.[\[11\]](#)
- Gas Chromatography (GC): GC can be used if the compound is sufficiently volatile and thermally stable. It is useful for detecting volatile impurities from the synthesis.[\[11\]](#)

Applications in Drug Development and Medicinal Chemistry

The structural features of **2-Methyl-1,3-bis(phenylmethoxy)benzene** make it a molecule of interest for drug development professionals for several reasons:

- As a Protected Intermediate: The primary and most direct application is as a protected version of 2-methylresorcinol. The benzyl ether protecting groups are stable under a wide range of reaction conditions, allowing for chemical modifications on other parts of a larger molecule.[\[1\]](#)[\[2\]](#) They can be deprotected under mild conditions, typically through catalytic hydrogenation ($\text{H}_2/\text{Pd-C}$), which cleaves the benzyl ether to regenerate the hydroxyl groups without affecting many other functional groups.[\[12\]](#)

- As a Molecular Scaffold: The 1,3-dioxygenated toluene core is a privileged scaffold in medicinal chemistry. This structural motif can be found in a variety of biologically active compounds. By using **2-Methyl-1,3-bis(phenylmethoxy)benzene** as a starting material, medicinal chemists can explore various synthetic routes to create libraries of novel compounds for screening against different biological targets. Benzene derivatives are known to be useful as anti-inflammatory agents, immunosuppressants, and in other therapeutic areas.[13]
- Modulation of Physicochemical Properties: The two benzyloxy groups significantly increase the lipophilicity of the molecule compared to the parent 2-methylresorcinol. In drug design, tuning lipophilicity is crucial for optimizing a drug candidate's absorption, distribution, metabolism, and excretion (ADME) properties. The benzyloxy moiety itself is a common feature in many approved drugs and is known to participate in key binding interactions with protein targets, such as π - π stacking.[7]



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Figure 3: Potential applications of **2-Methyl-1,3-bis(phenylmethoxy)benzene** in drug development.

Safety and Handling

As a novel or less-common chemical, a full toxicological profile for **2-Methyl-1,3-bis(phenylmethoxy)benzene** is not available. Therefore, it should be handled with the standard precautions for a new chemical entity.

- **Personal Protective Equipment (PPE):** Wear standard laboratory attire, including a lab coat, safety glasses, and chemical-resistant gloves.
- **Handling:** Handle in a well-ventilated area or a chemical fume hood. Avoid inhalation of dust or vapors. Avoid contact with skin and eyes.
- **Reagents:** The proposed synthesis involves benzyl bromide, which is a lachrymator and a potential carcinogen, and should be handled with extreme care in a fume hood. The solvents used (acetone, DMF) are flammable and have their own specific hazards.

Researchers should always consult the Safety Data Sheets (SDS) for all starting materials and reagents used in the synthesis.

Conclusion

2-Methyl-1,3-bis(phenylmethoxy)benzene represents a valuable, albeit not widely documented, chemical entity for the fields of organic synthesis and drug discovery. Its logical synthesis via the Williamson etherification of 2-methylresorcinol is straightforward and scalable. The primary utility of this compound lies in its role as a protected intermediate, enabling complex synthetic strategies that require the temporary masking of reactive phenolic hydroxyls. Furthermore, its core structure serves as a potential starting point for the development of new molecular scaffolds in medicinal chemistry. This guide provides the foundational knowledge for researchers to synthesize, characterize, and explore the potential of this versatile molecule.

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